

An In-depth Technical Guide to Fluoroethyne: Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluoroethyne

Cat. No.: B13420609

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Fluoroethyne (C₂HF) is a halogenated alkyne of significant interest in organic synthesis and materials science. This guide provides a concise overview of its fundamental molecular properties, including its chemical formula and molecular weight.

Molecular Formula and Structure

Fluoroethyne, also known as fluoroacetylene, is a linear molecule with the chemical formula C₂HF.^{[1][2][3][4][5][6][7]} It consists of two carbon atoms joined by a triple bond, with one carbon atom bonded to a hydrogen atom and the other to a fluorine atom.

Quantitative Molecular Data

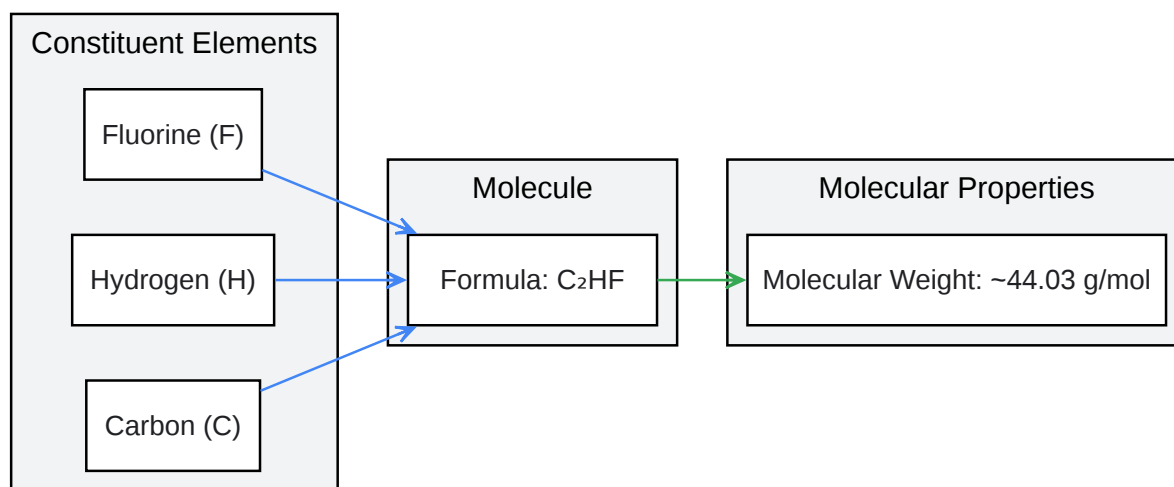
The key quantitative attributes of **fluoroethyne** are summarized in the table below.

Property	Value	Unit
Molecular Formula	C ₂ HF	-
Molecular Weight	44.03	g/mol
Monoisotopic Mass	44.006228194	Da

Note: The molecular weight may vary slightly depending on the source due to differences in the atomic weight values used for the constituent elements.^{[1][2][3][4][5][6][7]}

Logical Relationship of Fluoroethyne's Components

The following diagram illustrates the relationship between the constituent elements of **fluoroethyne** and its overall molecular properties.



[Click to download full resolution via product page](#)

Constituent elements and molecular properties of **fluoroethyne**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluoroethyne | 2713-09-9 [chemicalbook.com]
- 2. fluoroethyne | 2713-09-9 [chemnet.com]
- 3. Ethyne, fluoro- (CAS 2713-09-9) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 4. Fluoroethyne (2713-09-9) for sale [vulcanchem.com]
- 5. Ethyne, fluoro- [webbook.nist.gov]
- 6. Ethyne, fluoro- | C₂HF | CID 32759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Fluoroethyne: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13420609#fluoroethyne-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com